

Comprehensive Safety and Handling Guide: 4-Piperidinyl Propanoate Hydrochloride

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Compound of Interest

Compound Name:	4-Piperidinyl propanoate hydrochloride
CAS No.:	219859-83-3
Cat. No.:	B1443299

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CAS Registry Number: 219859-83-3 Chemical Formula: $C_8H_{15}NO_2 \cdot HCl$
Molecular Weight: 193.67 g/mol Synonyms: Piperidin-4-yl propionate hydrochloride; 4-Propionoxypiperidine HCl.

Chemical Profile & Hazard Analysis

Structural Context & Stability

4-Piperidinyl propanoate hydrochloride consists of a piperidine ring with a propanoate ester moiety at the 4-position, stabilized as a hydrochloride salt. Unlike its 4-phenyl analogs (e.g., MPPP/Desmethyprodine), this compound lacks the aryl group at the 4-position, significantly altering its pharmacological profile. However, as a piperidine ester, it remains a sensitive chemical building block.

- Hydrolysis Susceptibility:** The ester linkage is susceptible to hydrolysis under basic conditions or prolonged exposure to moisture, reverting to 4-piperidinol and propionic acid.

- Hygroscopicity: As a secondary amine hydrochloride salt, the compound is hygroscopic.[1][3][4] Moisture absorption not only alters stoichiometry during weighing but can accelerate ester hydrolysis.[1][3][4]

GHS Hazard Classification

Based on the structural pharmacophore and available safety data for piperidine esters, the following GHS classifications apply (Warning Signal):

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat. 2	Causes skin irritation. [1][3][4]	H315
Serious Eye Damage/Irritation	Cat.[3][4][5] 2A	Causes serious eye irritation. [1][3][4]	H319
STOT - Single Exposure	Cat. 3	May cause respiratory irritation. [1][3][4]	H335

“

Critical Note: While not currently listed as a Schedule I precursor like NPP or ANPP, piperidine derivatives are scrutinized scaffolds.[1][3][4] Maintain strict inventory logs to prevent diversion or regulatory ambiguity.[1][3][4]

Hierarchy of Controls & Engineering Specifications

Effective safety is not just about PPE; it is about containment strategy.[1][3][4] The following hierarchy is required for handling >100 mg quantities.

Engineering Controls

- Primary Containment: All open handling (weighing, transfer) must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.[1][3][4]

- **Static Control:** Use an ionizing blower or anti-static weigh boats.^{[1][3][4]} Hydrochloride salts of piperidines are prone to static charge, which can cause powder scattering and aerosolization.^{[1][3][4]}
- **Inert Atmosphere:** Store and handle under nitrogen or argon when possible to prevent moisture uptake.^{[1][3][4]}

Personal Protective Equipment (PPE) Matrix

Body Part	Protection Standard	Rationale
Hands	Double Nitrile Gloves (0.11 mm min. ^{[1][2][3][4][5][6]} thickness)	Nitrile provides excellent resistance to incidental splashes. ^{[1][3][4]} Double gloving allows the outer pair to be stripped immediately upon contamination without exposing skin. ^{[1][3][4]}
Eyes	Chemical Splash Goggles	Safety glasses are insufficient for fine powders that can drift around side shields. ^{[3][4][5]}
Respiratory	N95/P100 Respirator (if outside hood)	Only required if engineering controls (fume hood) fail or during spill cleanup. ^{[1][3][4][5][6]}
Body	Lab Coat (Cotton/Poly blend)	Standard protection against particulate accumulation. ^{[1][3][4][5][6]}

Operational Protocols

Protocol: Precision Weighing & Transfer

- **Objective:** Transfer solid reagent without aerosol generation or moisture contamination.
- **Mechanism:** Minimize air turbulence and static adhesion.^{[1][3][4]}

- Equilibration: Allow the reagent container to reach room temperature before opening to prevent condensation.
- Static Neutralization: Pass the spatula and weigh boat through an ionizer stream (if available) or wipe the exterior of the weigh boat with a lint-free anti-static cloth.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Transfer:
 - Open the vial inside the fume hood.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Transfer the solid.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#) Do not tap the spatula on the side of the vessel, as this launches particulates.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Immediately recap the stock vial.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Dissolution: Add solvent (e.g., Methanol, DMSO) to the solid, not the reverse, to minimize dust displacement.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol: Reaction Setup (Acylation/Alkylation)

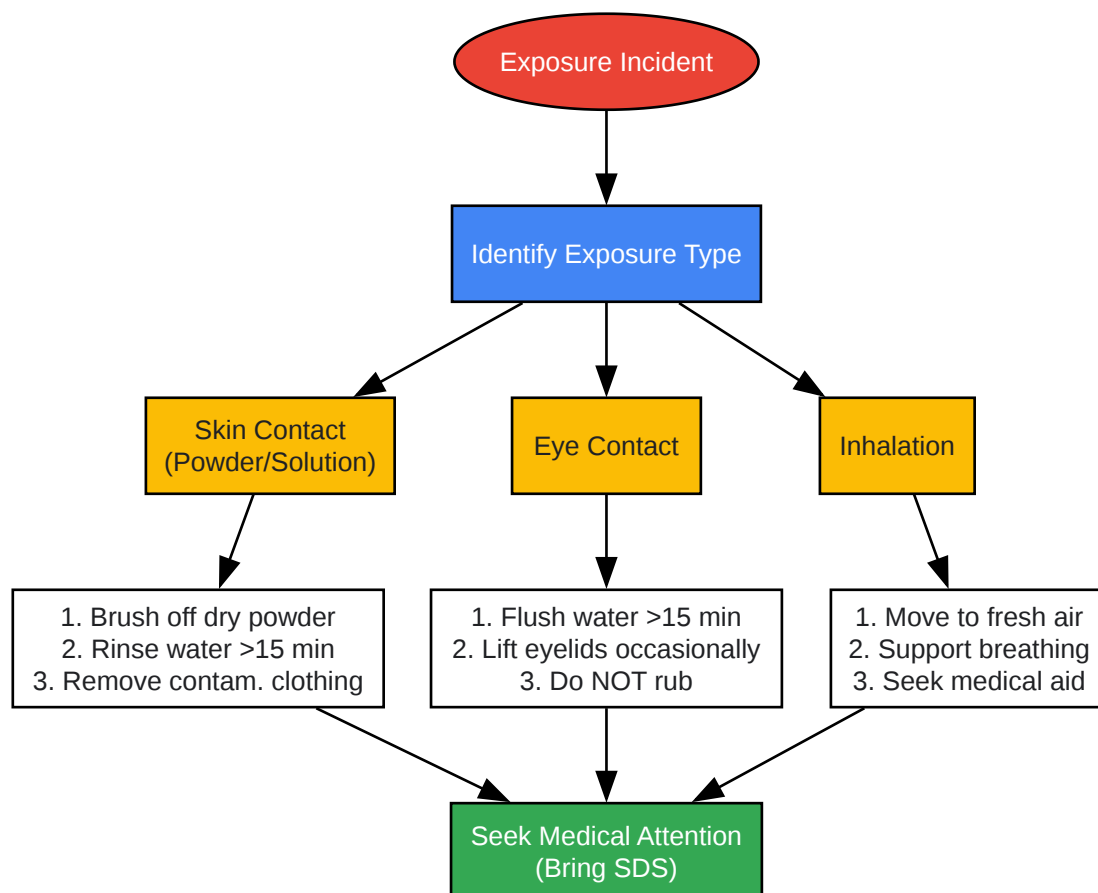
When using 4-piperidinyloxy propanoate HCl in synthesis (e.g., N-alkylation), the free base must often be generated in situ.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Exotherm Warning: Neutralizing the HCl salt with a base (TEA, DIPEA, or inorganic carbonate) will generate heat.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Step-by-Step:
 - Suspend the salt in the reaction solvent (e.g., DCM or DMF).[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Cool the mixture to 0°C.
 - Add the base dropwise.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Verification: Ensure the solid dissolves (if organic base is used) or forms a fine suspension (if inorganic). This confirms the liberation of the nucleophilic secondary amine.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Emergency Response & Waste Management

Exposure Response Logic

The following diagram outlines the immediate decision logic for exposure incidents.



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Figure 1: Immediate response logic for exposure to piperidine salts.^{[1][2][3][4][5][6]} Speed is critical to prevent chemical burns or sensitization.^{[3][4][6]}

Spill Cleanup (Solid)^{[1][3][4][5][6]}

- Isolate: Evacuate the immediate area (3-meter radius).^{[1][3][4][6]}
- PPE: Don double nitrile gloves, goggles, and an N95 respirator.^{[1][3][4]}
- Contain: Cover the spill with a damp paper towel (to prevent dust) or use a HEPA vacuum.^{[1][3][4][6]} Do not dry sweep.^{[3][4][5][6]}

- Decontaminate: Wipe the surface with a 10% soap/water solution, followed by an ethanol wipe.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Disposal: Place all waste in a "Solid Hazardous Waste" container. Label as "Piperidine Derivative - Irritant."[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Keep under inert gas (Argon/Nitrogen) if possible.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Incompatibility:
 - Strong Oxidizers: Risk of fire/explosion.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Strong Bases: Liberates the free amine, which may be volatile or unstable.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Moisture: Causes hydrolysis of the ester.[\[1\]](#)[\[3\]](#)[\[4\]](#)

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